

An In-depth Technical Guide to the Chemical Compound Bursehernin

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Compound of Interest

Compound Name: *Bursehernin*

Cat. No.: *B1193898*

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This guide provides a comprehensive overview of the chemical and biological properties of **Bursehernin**, a lignan compound found in various plants. It is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Identifiers

Bursehernin is a dibenzylbutyrolactone lignan. Its chemical identity is defined by the following identifiers:

- IUPAC Name: (3R,4R)-4-(1,3-benzodioxol-5-ylmethyl)-3-[(3,4-dimethoxyphenyl)methyl]oxolan-2-one[1]
- Molecular Formula: C₂₁H₂₂O₆[1]
- CAS Number: 40456-51-7[1]
- SMILES: COC1=C(C=C(C=C1)C[C@@H]2--INVALID-LINK--CC3=CC4=C(C=C3)OCO4)OC[1][2]
- InChI: InChI=1S/C21H22O6/c1-23-17-5-3-14(9-19(17)24-2)8-16-15(11-25-21(16)22)7-13-4-6-18-20(10-13)27-12-26-18/h3-6,9-10,15-16H,7-8,11-12H2,1-2H3/t15-,16+/m0/s1[1][2]
- InChIKey: IYBDDRJHJMFBB-JKSUJKDBSA-N[1][2]

Synonyms: (-)-**Bursehernin**, (3R-trans)-4-(1,3-Benzodioxol-5-ylmethyl)-3-((3,4-dimethoxyphenyl)methyl)dihydro-2(3H)-furanone[1]

Physicochemical Properties

The physicochemical properties of **Bursehernin** are summarized in the table below. These properties are crucial for understanding its behavior in biological systems and for drug development purposes.

Property	Value	Reference
Molecular Weight	370.4 g/mol	[1]
Monoisotopic Mass	370.14163842 Da	[1]
XLogP3	3.8	[1][2]
Hydrogen Bond Donor Count	0	[3]
Hydrogen Bond Acceptor Count	6	[1][3]
Rotatable Bond Count	5	
Topological Polar Surface Area	63.2 Å ²	
Heavy Atom Count	27	[3]
Complexity	511	[1][3]

Biological Activity and Anticancer Properties

Bursehernin has demonstrated significant anticancer activity in various studies. Its efficacy against specific cancer cell lines is quantified by its half-maximal inhibitory concentration (IC₅₀), as detailed in the following table.

Cell Line	Cancer Type	IC ₅₀ (μM)	Reference
MCF-7	Breast Cancer	4.30 ± 0.65	[4]
KKU-M213	Cholangiocarcinoma	3.70 ± 0.79	[4][5]

Studies have shown that (±)-**bursehernin** exhibits stronger growth inhibition against breast cancer (MCF-7) and cholangiocarcinoma (KKU-M213) cells compared to the standard chemotherapeutic drug etoposide.[4][5]

Experimental Protocols

Synthesis of (±)-**Bursehernin**

While a detailed step-by-step protocol for the synthesis of **Bursehernin** from a specific starting material is not fully detailed in the provided search results, it is mentioned that (±)-**bursehernin** was synthesized as a derivative of (±)-kusunokinin.[4][5][6] The general approach for the synthesis of related lignans often involves the reaction of a substituted benzaldehyde with other precursors to form the core lactone structure. For instance, the synthesis of derivatives has involved the reaction of vanillin with compounds like bromobutane or benzyl bromide in the presence of a base such as potassium carbonate.[7]

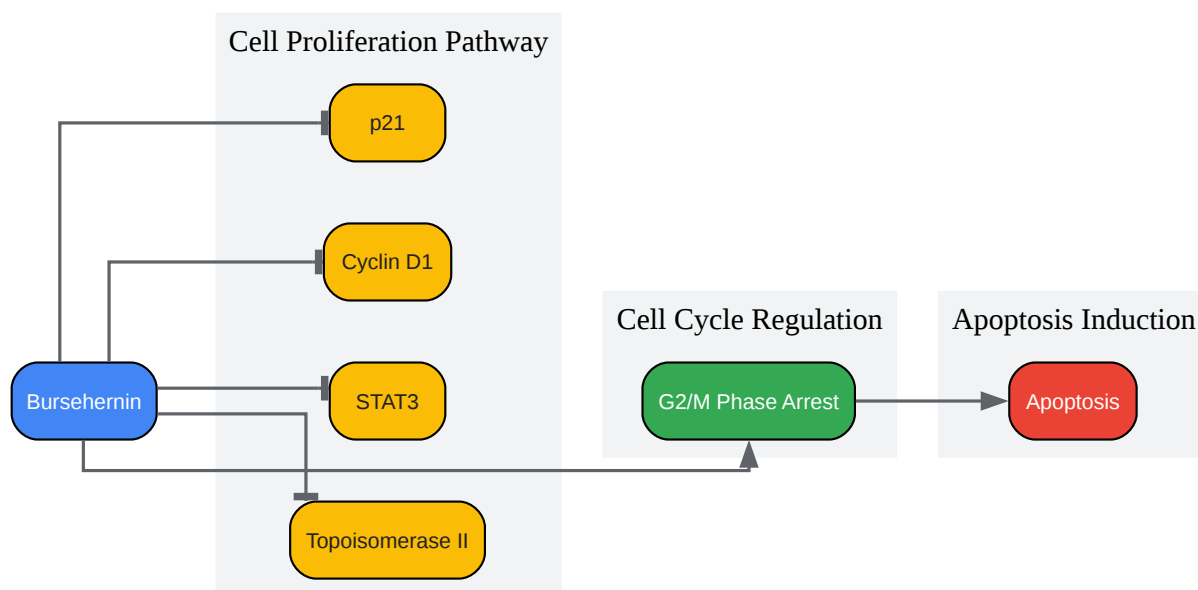
Isolation of **Bursehernin**

Bursehernin is a naturally occurring lignan found in several plant species, including *Bursera fagaroides*. [5] The isolation of lignans from plant material typically involves the following general steps:

- **Extraction:** The plant material is first dried and ground, followed by extraction with a suitable organic solvent, such as methanol or ethanol.
- **Fractionation:** The crude extract is then subjected to fractionation using different chromatographic techniques, such as column chromatography over silica gel or Sephadex.
- **Purification:** The fractions showing the presence of the desired compound are further purified using techniques like preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield pure **Bursehernin**.

Mechanism of Action and Signaling Pathways

The anticancer effects of **Bursehernin** are attributed to its ability to modulate key cellular processes, leading to cell cycle arrest and apoptosis. The proposed mechanism of action involves the downregulation of several proteins critical for cell proliferation.

Signaling Pathway of **Bursehernin**'s Anticancer Activity[Click to download full resolution via product page](#)**Need Custom Synthesis?**

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